

Technical Guide: Solubility Profile of 1-Bromo-2-iodo-4-methylbenzene

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Compound of Interest

Compound Name: 1-Bromo-2-iodo-4-methylbenzene

Cat. No.: B1286887

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility information for **1-Bromo-2-iodo-4-methylbenzene** (CAS No. 858841-53-9). Due to the limited availability of specific experimental data for this compound, this guide consolidates predicted data, qualitative information from structurally similar compounds, and detailed experimental protocols for determining its solubility.

Core Data Presentation

The solubility of **1-Bromo-2-iodo-4-methylbenzene** is a critical parameter for its handling, application in synthesis, and formulation development. While specific experimental values in a range of organic solvents are not readily available in the literature, a predicted water solubility and qualitative assessments for similar compounds provide valuable insights.

Table 1: Solubility Data for **1-Bromo-2-iodo-4-methylbenzene**

Solvent	Type	Solubility	Source
Water	Predicted	0.0103 mg/mL	[1]
Ethanol	Qualitative	Soluble	Inferred from Bromotoluenes [2] [3] [4] [5]
Diethyl Ether	Qualitative	Soluble	Inferred from Bromotoluenes [2] [3] [4] [5]
Benzene	Qualitative	Soluble	Inferred from Bromotoluenes [2]

Note: The solubility in organic solvents is inferred from the general behavior of bromotoluenes, which are structurally similar to **1-Bromo-2-iodo-4-methylbenzene**.

Experimental Protocols

The following are detailed methodologies for determining the solubility of **1-Bromo-2-iodo-4-methylbenzene** in various solvents. These protocols are adapted from established general procedures for organic compounds.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol 1: Determination of Aqueous Solubility

Objective: To quantitatively determine the solubility of **1-Bromo-2-iodo-4-methylbenzene** in water.

Materials:

- **1-Bromo-2-iodo-4-methylbenzene**
- Distilled or deionized water
- Analytical balance
- Vials with screw caps

- Constant temperature shaker bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Prepare a series of standard solutions of **1-Bromo-2-iodo-4-methylbenzene** in a suitable organic solvent (e.g., acetonitrile) of known concentrations.
- Add an excess amount of **1-Bromo-2-iodo-4-methylbenzene** to a known volume of water in a sealed vial.
- Place the vial in a constant temperature shaker bath (e.g., at 25°C) and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand undisturbed to let undissolved solid settle.
- Centrifuge the suspension to further separate the solid and aqueous phases.
- Carefully withdraw a known volume of the clear supernatant (the saturated aqueous solution).
- Dilute the supernatant with a suitable solvent to a concentration within the calibration range of the analytical method.
- Analyze the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **1-Bromo-2-iodo-4-methylbenzene**.
- The solubility is then calculated from the measured concentration and the dilution factor.

Protocol 2: Qualitative and Semi-Quantitative Solubility in Organic Solvents

Objective: To determine the qualitative solubility and estimate the approximate solubility of **1-Bromo-2-iodo-4-methylbenzene** in various organic solvents.

Materials:

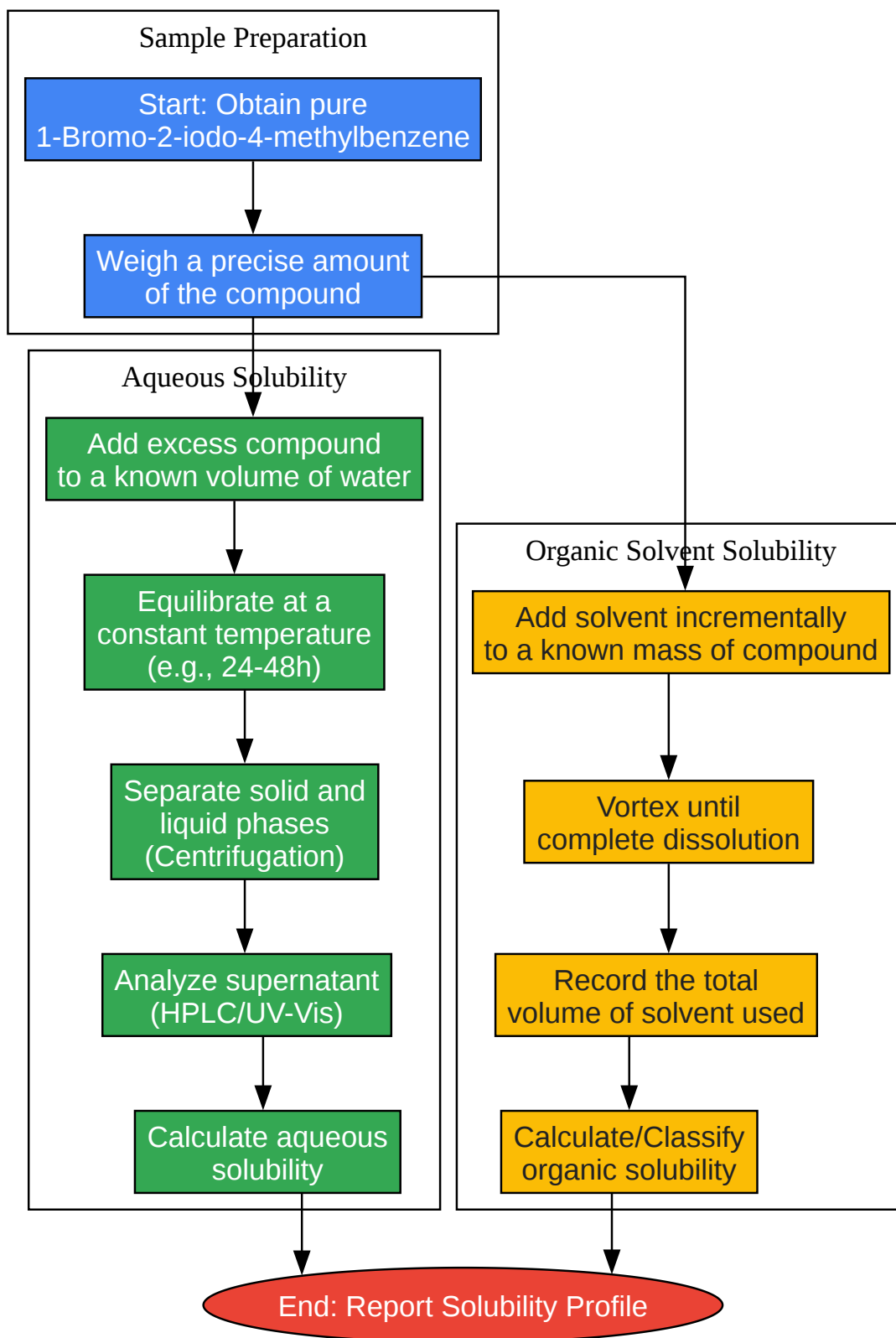
- **1-Bromo-2-iodo-4-methylbenzene**
- A selection of organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane)
- Small test tubes or vials
- Vortex mixer
- Graduated pipettes or micropipettes

Procedure:

- Add a small, pre-weighed amount of **1-Bromo-2-iodo-4-methylbenzene** (e.g., 10 mg) to a test tube.
- Add the selected organic solvent in small, incremental volumes (e.g., 0.1 mL at a time).
- After each addition, vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution for the complete dissolution of the solid.
- Continue adding the solvent until the solid is fully dissolved.
- Record the total volume of solvent required to dissolve the initial amount of the compound.
- The solubility can be classified based on the volume of solvent required (e.g., very soluble, soluble, sparingly soluble, insoluble) and a semi-quantitative value can be calculated (e.g., in mg/mL).

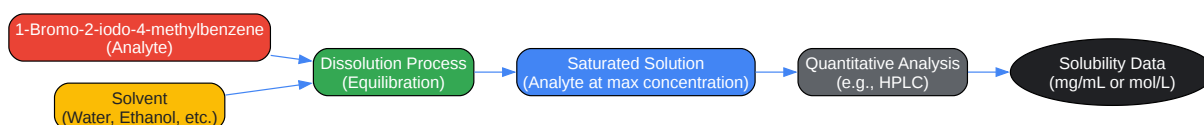
Mandatory Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of an organic compound like **1-Bromo-2-iodo-4-methylbenzene**.



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Caption: Workflow for determining the aqueous and organic solvent solubility of **1-Bromo-2-iodo-4-methylbenzene**.



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Caption: Logical relationship of components in a solubility determination experiment.

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